

# physical and chemical properties of sodium sulfate

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## Sodium Sulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **sodium sulfate** ( $\text{Na}_2\text{SO}_4$ ). It is intended to be a comprehensive resource, offering detailed data, experimental protocols, and visual representations of key processes to support research and development activities.

### Physical Properties

**Sodium sulfate** is an inorganic compound that exists in several forms, with the most common being the anhydrous salt (thenardite) and the decahydrate (mirabilite or Glauber's salt).[1][2] Its physical characteristics are crucial for its handling, storage, and application in various scientific and industrial processes.

### General Properties

Anhydrous **sodium sulfate** is a white, odorless, crystalline solid.[2][3][4] The decahydrate form consists of large, transparent monoclinic crystals that effloresce in dry air, losing water to form the anhydrous powder.[3][5]

### Quantitative Physical Data

The key physical properties of the anhydrous and decahydrate forms of **sodium sulfate** are summarized in the table below for easy comparison.

Property	Anhydrous Sodium Sulfate (Na <sub>2</sub> SO <sub>4</sub> )	Decahydrate Sodium Sulfate (Na <sub>2</sub> SO <sub>4</sub> ·10H <sub>2</sub> O)
Molar Mass	142.04 g/mol [5][6]	322.19 g/mol [7]
Appearance	White crystalline powder[2][3]	Transparent monoclinic crystals[2][3]
Odor	Odorless[1][2]	Odorless[5]
Density	2.664 g/cm <sup>3</sup> [1][8]	1.464 g/cm <sup>3</sup> [1][8]
Melting Point	884 °C (1157 K)[1][2]	32.38 °C (decomposes)[1]
Boiling Point	1429 °C (1702 K)[1][2]	Decomposes
Refractive Index	1.468[3]	1.394[3]
Hardness (Mohs)	2.8[3]	1.8[3]

## Solubility

**Sodium sulfate** exhibits an unusual solubility profile in water. The solubility of the decahydrate form increases dramatically with temperature up to 32.38 °C, at which point it transitions to the anhydrous form.[1][2] Above this temperature, the solubility of the anhydrous form becomes nearly independent of temperature, showing a slight decrease as the temperature rises.[1][2] It is practically insoluble in ethanol.[2][3]

Table of **Sodium Sulfate** Solubility in Water at Different Temperatures:

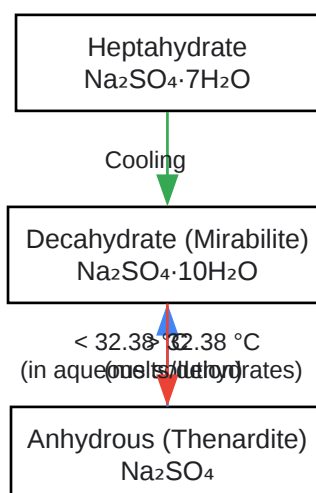
Temperature (°C)	Solubility ( g/100 mL)	Crystalline Form in Equilibrium
0	4.76[1]	Decahydrate
20	19.5 (anhydrous), 44 (decahydrate)[8]	Decahydrate
25	28.1[1]	Decahydrate
32.38	49.7 (maximum solubility)[1]	Transition Point
100	42.7[1]	Anhydrous

## Crystalline Structure

**Sodium sulfate** exists in several polymorphic forms:

- Anhydrous **Sodium Sulfate** (Thenardite): Possesses an orthorhombic crystal structure.[3]
- Decahydrate **Sodium Sulfate** (Mirabilite): Has a monoclinic crystal structure. The crystal lattice consists of  $[\text{Na}(\text{OH}_2)_6]^+$  octahedra linked to sulfate anions through hydrogen bonds.[1]
- Heptahydrate **Sodium Sulfate**: A rare, metastable form.[1][3]

The relationship between the different crystalline forms is a key aspect of its physical chemistry.



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Caption: Phase transitions of **sodium sulfate** crystalline forms.

## Chemical Properties

**Sodium sulfate** is a stable, neutral salt with a pH of 7 in aqueous solution.[9] It is a typical ionic sulfate and participates in a number of characteristic chemical reactions.

## Reactions in Aqueous Solution

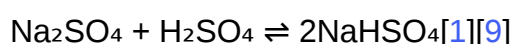
In water, **sodium sulfate** dissociates into sodium ( $\text{Na}^+$ ) and sulfate ( $\text{SO}_4^{2-}$ ) ions.[5] The presence of sulfate ions can be confirmed by the precipitation of insoluble sulfates when solutions of  $\text{Ba}^{2+}$  or  $\text{Pb}^{2+}$  salts are added.[1]

Precipitation Reaction with Barium Chloride:  $\text{Na}_2\text{SO}_4(\text{aq}) + \text{BaCl}_2(\text{aq}) \rightarrow \text{BaSO}_4(\text{s}) + 2\text{NaCl}(\text{aq})$   
[1]

**Sodium sulfate** is generally unreactive towards most oxidizing or reducing agents at normal temperatures.[1]

## Acid-Base Reactions

**Sodium sulfate** reacts with strong acids, such as sulfuric acid, to form the corresponding acid salt, sodium bisulfate. This is a reversible reaction.[1][9]

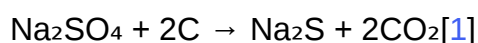


## Double Salt Formation

**Sodium sulfate** has a tendency to form double salts. For example, it can react with potassium chloride to form glaserite ( $3\text{K}_2\text{SO}_4 \cdot \text{Na}_2\text{SO}_4$ ).[1] It also forms alums with some trivalent metals, such as  $\text{NaAl}(\text{SO}_4)_2$  and  $\text{NaCr}(\text{SO}_4)_2$ . [1][8]

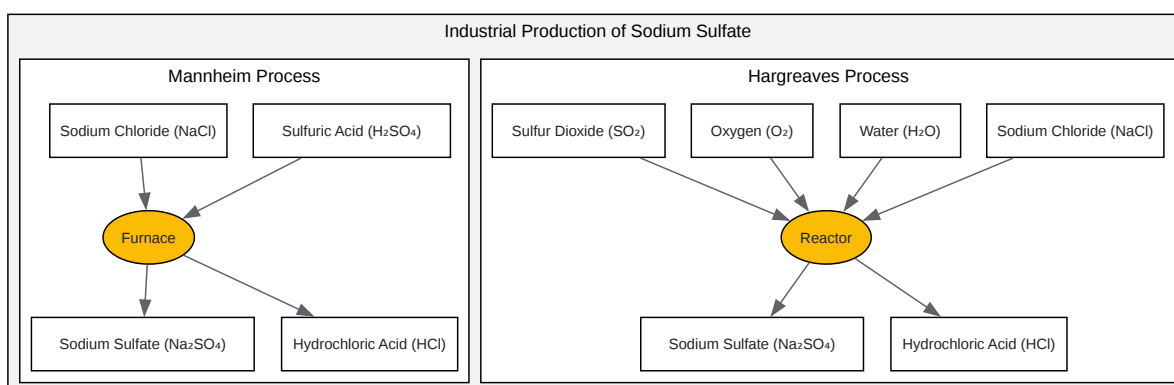
## Carbothermal Reduction

At high temperatures, **sodium sulfate** can be reduced to sodium sulfide by carbon in a process known as carbothermal reduction.[1][8]



## Industrial Production

The majority of the world's **sodium sulfate** is produced from its natural mineral form, mirabilite. [1] However, it is also synthesized chemically, often as a byproduct of other manufacturing processes.



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Caption: Key industrial processes for **sodium sulfate** production.

## Experimental Protocols

Detailed and standardized experimental procedures are essential for the accurate characterization of **sodium sulfate**.

## Determination of Purity by Gravimetric Analysis

This method is based on the precipitation of sulfate ions as barium sulfate.

Methodology:

- Accurately weigh approximately 0.5 g of the **sodium sulfate** sample.

- Dissolve the sample in 200 mL of distilled water.
- Add 1 mL of concentrated hydrochloric acid to the solution and heat it to boiling.
- While stirring constantly, slowly add an excess of hot barium chloride solution (approximately 10 mL of a 10% w/v solution).
- Heat the mixture on a steam bath for at least one hour to allow for complete precipitation.
- Filter the precipitate through a pre-weighed, ashless filter paper.
- Wash the precipitate with hot distilled water until the filtrate is free of chloride ions (test with silver nitrate solution).
- Dry the filter paper and precipitate in an oven.
- Ignite the filter paper and precipitate in a muffle furnace at 800 °C to a constant weight.
- Cool in a desiccator and weigh the resulting barium sulfate.
- The mass of **sodium sulfate** is calculated by multiplying the mass of the barium sulfate precipitate by a gravimetric factor of 0.6086.[7]

## Determination of the Solubility Curve

This protocol outlines the determination of **sodium sulfate** solubility in water at various temperatures.

Methodology:

- Prepare a series of jacketed beakers connected to a temperature-controlled water bath.
- Add a known volume of distilled water to each beaker.
- Set the water bath to the desired temperature and allow the beakers to equilibrate.
- Gradually add **sodium sulfate** to each beaker while stirring continuously until a saturated solution is formed with excess solid remaining.

- Maintain the temperature and continue stirring for a sufficient time to ensure equilibrium is reached.
- Once equilibrated, stop stirring and allow the excess solid to settle.
- Carefully extract a known volume of the clear supernatant solution using a pre-heated pipette to prevent crystallization.
- Weigh the extracted sample and then evaporate it to dryness in a pre-weighed evaporating dish.
- Weigh the dish with the dry **sodium sulfate** residue.
- Calculate the mass of dissolved **sodium sulfate** and express the solubility in grams per 100 mL of water.
- Repeat this procedure for a range of temperatures to construct the solubility curve.

## Assessment of Hygroscopicity

This protocol provides a method for evaluating the moisture-absorbing properties of anhydrous **sodium sulfate**.

Methodology:

- Prepare a controlled humidity environment using a desiccator containing a saturated salt solution (e.g., ammonium chloride for ~80% relative humidity).
- Accurately weigh a sample of anhydrous **sodium sulfate** (approximately 0.1-0.3 g) into a pre-weighed petri dish.
- Place the petri dish in the desiccator.
- Store the sample under these conditions for a set period (e.g., 24 hours) at a constant temperature.
- Remove the sample and immediately re-weigh it.

- The percentage weight gain is calculated to determine the hygroscopicity.

## Thermal Decomposition Analysis

Thermogravimetric analysis (TGA) is used to study the thermal stability and decomposition of **sodium sulfate**.

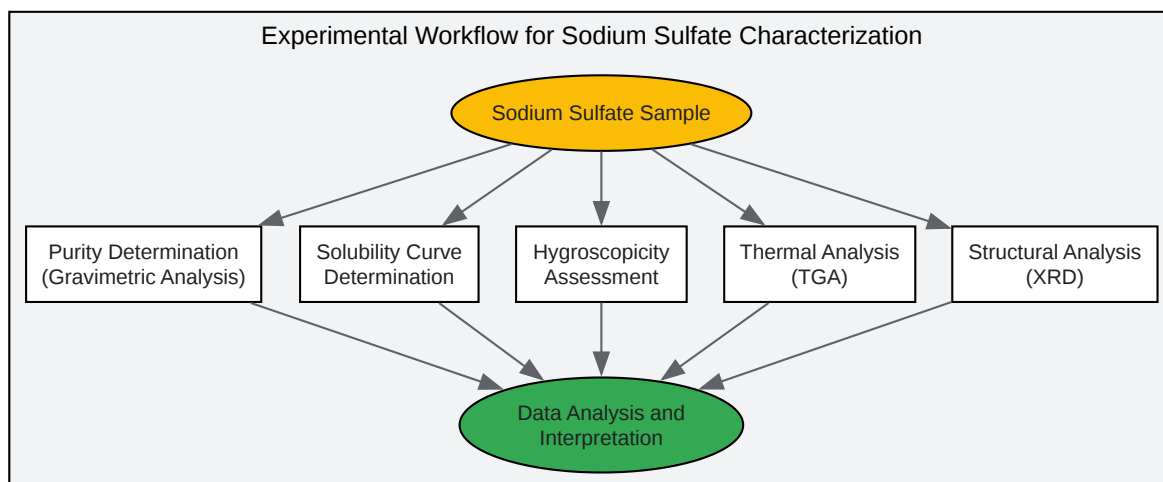
Methodology:

- Calibrate the thermogravimetric analyzer according to the manufacturer's instructions.
- Place a small, accurately weighed sample of **sodium sulfate** (e.g., 10 mg) into the TGA sample pan.
- Heat the sample at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- Record the mass of the sample as a function of temperature.
- The resulting TGA curve will show the temperatures at which mass loss occurs, indicating decomposition. For the decahydrate, an initial mass loss corresponding to the loss of water of hydration will be observed, followed by the decomposition of the anhydrous salt at much higher temperatures.[10]

## Mandatory Visualizations

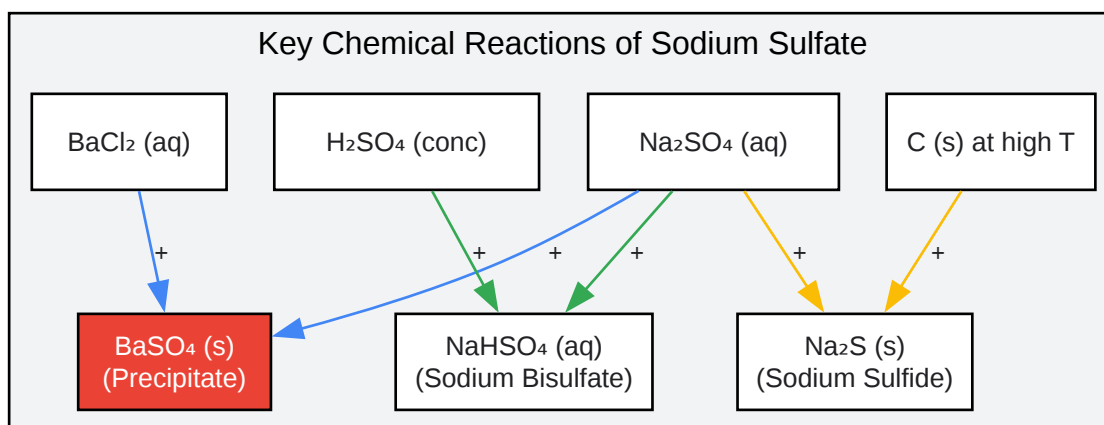
The following diagrams provide visual representations of key concepts and workflows related to **sodium sulfate**.





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Caption: Workflow for the physical and chemical characterization of **sodium sulfate**.



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Caption: Summary of important chemical reactions involving **sodium sulfate**.

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